

N-Methyldipropylamine structural formula and isomers

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Compound of Interest

Compound Name: *N-Methyldipropylamine*

CAS No.: 3405-42-3

Cat. No.: B2490111

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Technical Profile: N-Methyldipropylamine () Structural Architecture, Isomerism, and Synthetic Protocols

Executive Summary

N-Methyldipropylamine (CAS: 3405-42-3) is a tertiary amine characterized by a central nitrogen atom bonded to one methyl group and two

-propyl chains.^[1] With a molecular formula of

, it serves as a critical intermediate in organic synthesis, particularly in the production of agricultural chemicals, pharmaceuticals, and corrosion inhibitors.

While often overshadowed by its

homolog,

-Diisopropylethylamine (DIPEA or Hünig's Base), **N-Methyldipropylamine** offers a distinct

steric profile. It provides moderate steric hindrance—less than diisopropylamine but significantly more than trimethylamine—making it a tunable base for deprotonation reactions where kinetic selectivity is required but extreme steric bulk is unnecessary.^[1]

Chemical Architecture & Isomerism^[1]^[2]

2.1 The Core Structure

The molecule consists of a pyramidal nitrogen center. The lone pair availability is modulated by the inductive effect of three alkyl groups and the steric shielding of the propyl chains.

Property	Value
IUPAC Name	-methyl- -propylpropan-1-amine
Molecular Formula	
Molecular Weight	115.22 g/mol
Boiling Point	~117–118 °C
Density	0.734 g/mL (at 25 °C)
pKa (Conjugate Acid)	~10.0–10.5 (Typical for tert-amines)

2.2 Structural Isomers of

The term "isomer" in this context is critical for researchers designing Structure-Activity Relationships (SAR).^[1] The

formula permits several constitutional isomers. The most relevant for drug design are those varying by chain branching (n-propyl vs. isopropyl) and alkyl distribution.^[1]

Primary Structural Variants (Propyl-based):

- **N-Methyldipropylamine** (Target): Two

-propyl groups.^[1] Linear chains allow for greater rotational freedom and less steric crowding around the nitrogen.^[1]

- N-Methyl-N-isopropyl-n-propylamine: One -propyl, one isopropyl.[1] A "hybrid" steric environment.[1]
- N-Methyl-diisopropylamine: Two isopropyl groups.[1][2] Highly hindered. This is the analog of Hünig's base ([1]) It exhibits extremely low nucleophilicity due to the branched methyls shielding the nitrogen lone pair.[1]

Constitutional Variants (Alkyl Distribution):

- N-Ethyl-N-propyl-ethylamine: Redistribution of carbons ([1])
- N,N-Dimethylpentylamine: Long chain surfactant-like properties ([1])

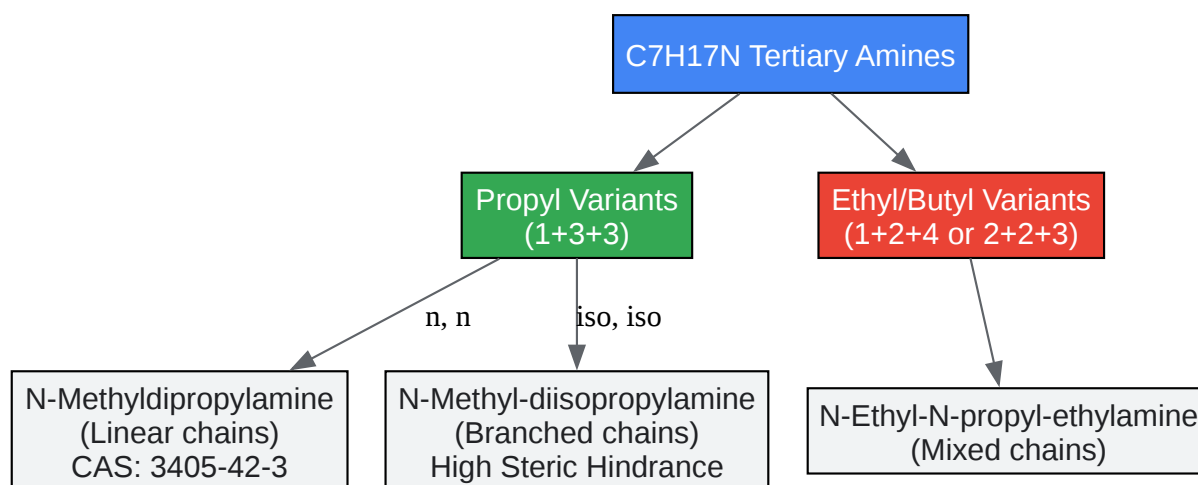


Figure 1: Structural classification of key C7H17N tertiary amine isomers.

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Synthesis Protocol: Eschweiler-Clarke Methylation

The most robust, self-validating method for synthesizing **N-Methyldipropylamine** in the lab is the Eschweiler-Clarke reaction.^[1] This method selectively methylates secondary amines without producing quaternary ammonium salts, ensuring high purity.^[1]

Reaction Logic: Dipropylamine (

amine) reacts with formaldehyde to form an iminium ion, which is then reduced by formic acid (acting as a hydride source) to the tertiary amine.

evolution drives the reaction to completion.^[1]

3.1 Materials

- Precursor: Dipropylamine (1.0 equiv)
- Methyl Source: Formaldehyde (37% aq.^[1] solution, 2.2 equiv)
- Reductant/Solvent: Formic Acid (98%, 4.0 equiv)
- Workup: NaOH (2M), Diethyl Ether or DCM,

3.2 Step-by-Step Methodology

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Addition (Exothermic): Cool the formic acid in an ice bath. Slowly add Dipropylamine dropwise. Caution: Acid-base reaction generates heat.^[1]
- Formaldehyde Addition: Add the formaldehyde solution to the mixture.^[1]
- Reflux: Heat the mixture to reflux (~100 °C) for 12–18 hours.
 - Validation Check: Evolution of gas () indicates the reaction is proceeding.^[1]
- Quenching: Cool to room temperature. Add HCl (4M) to ensure the amine is fully protonated (optional wash step), then basify the solution to pH >12 using NaOH. The amine will separate as an oil layer.^[1]

- Extraction: Extract the aqueous layer with Diethyl Ether (3x).
- Purification: Dry combined organics over
. Remove solvent via rotary evaporation.[1]
- Distillation: Perform fractional distillation. Collect the fraction boiling at 117–118 °C.

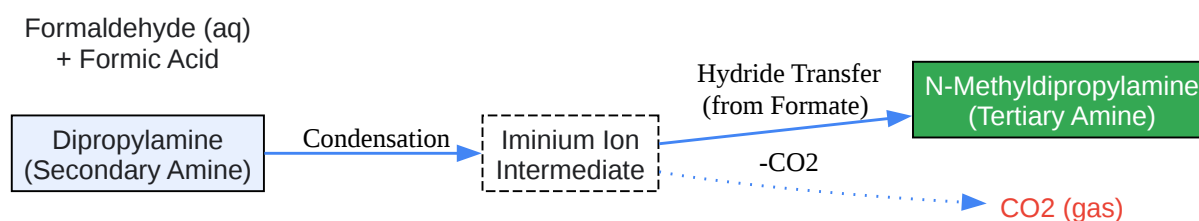


Figure 2: Eschweiler-Clarke Methylation Pathway for N-Methyldipropylamine.

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[1]

Analytical Characterization (NMR & MS)

Distinguishing **N-Methyldipropylamine** from its isomers requires precise spectral analysis.[1]

4.1 Proton NMR (

NMR,

)

The symmetry of the molecule simplifies the spectrum.

- 2.18 ppm (3H, singlet):
. [1] This sharp singlet is diagnostic of the N-methyl group.[1]
- 2.25–2.35 ppm (4H, triplet/multiplet):

. The protons on the propyl chain adjacent to the nitrogen.

- 1.40–1.55 ppm (4H, multiplet):

. The central methylene protons of the propyl chain.^[1]

- 0.85–0.95 ppm (6H, triplet):

.^[1] The terminal methyl groups of the propyl chains.^[1]

Differentiation from Isomers:

- N-Methyl-diisopropylamine: Would show a septet for the methine proton () around 3.0 ppm and a strong doublet for the isopropyl methyls (ppm).^[1] The absence of the septet confirms the linear -propyl structure.^[1]

4.2 Mass Spectrometry (EI, 70 eV)

Tertiary amines undergo characteristic

-cleavage.^[1]

- Molecular Ion (): m/z 115 (often weak).^[1]
- Base Peak:
 - cleavage of the propyl group.^[1]
 - Loss of ethyl radical (): m/z 86.^[1]
 - This $[\text{CH}_2=\text{N}(\text{CH}_3)(\text{C}_3\text{H}_7)]^+$ ion is typically the dominant fragment.^[1]

Pharmacological & Research Relevance

In drug development, **N-Methyldipropylamine** is utilized primarily as a building block and a proton scavenger.[1]

- **QSAR Tuning:** It serves as a probe for steric tolerance in receptor binding pockets.[1] If a drug candidate with a diethylamino group is metabolically unstable, replacing it with a methyldipropylamino group increases lipophilicity (LogP) and alters metabolic clearance rates without drastically changing the electronic properties.
- **Solubility Modulation:** The alkyl chain length provides a balance between water solubility (as a salt) and lipid permeability, critical for CNS-active compounds.[1]
- **Precursor for Quaternary Salts:** Reacting this amine with alkyl halides yields quaternary ammonium compounds used as phase transfer catalysts or antimicrobial agents.[1]

References

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Sources

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